

An In-depth Technical Guide on 3-Chloro-2,6-dimethylpyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloro-2,6-dimethylpyridine

Cat. No.: B1619810

[Get Quote](#)

This guide provides essential physicochemical data for **3-Chloro-2,6-dimethylpyridine**, a chemical compound relevant to researchers, scientists, and professionals in drug development.

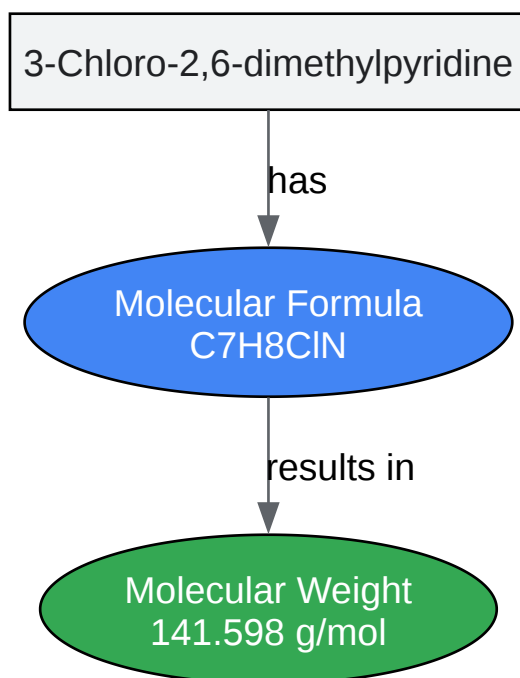
Physicochemical Properties

The fundamental molecular characteristics of **3-Chloro-2,6-dimethylpyridine** are summarized below. These values are critical for a variety of experimental and computational applications, including reaction stoichiometry, analytical characterization, and molecular modeling.

Property	Value
Molecular Formula	C7H8ClN ^{[1][2]}
Molecular Weight	141.598 g/mol ^[1]
Exact Mass	141.035 Da ^[1]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical name, its empirical formula, and its calculated molecular weight.



[Click to download full resolution via product page](#)

Caption: Relationship between chemical identity, formula, and molecular weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. 3-Chloro-2,6-dimethylpyridine | C7H8ClN | CID 588176 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide on 3-Chloro-2,6-dimethylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1619810#3-chloro-2-6-dimethylpyridine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com